

Proper Disposal of 2,6-Bis(bromomethyl)pyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,6-Bis(bromomethyl)pyridine

Cat. No.: B1268884

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **2,6-Bis(bromomethyl)pyridine**, a compound commonly used in chemical synthesis. Adherence to these procedures is critical to ensure personnel safety and environmental protection. This document outlines the necessary operational steps and disposal plans to directly address procedural questions regarding the handling and disposal of this hazardous material.

Safety and Hazard Information

2,6-Bis(bromomethyl)pyridine is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including a dust mask (type N95 or equivalent), eye shields, and gloves, must be worn when handling this chemical. Work should always be conducted in a well-ventilated area, preferably within a certified laboratory chemical fume hood.

Quantitative Data

A summary of the key quantitative data for **2,6-Bis(bromomethyl)pyridine** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C7H7Br2N
Molecular Weight	264.94 g/mol [1]
CAS Number	7703-74-4
Appearance	Solid
Melting Point	85-87 °C
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)[1]
WGK (Germany)	3 (Highly hazardous for water)

Spill and Emergency Procedures

In the event of a spill, it is crucial to avoid dust formation.[2] Personnel should wear appropriate PPE and ensure adequate ventilation.[2] The spilled material should be swept up and shoveled into a suitable, closed container for disposal without creating dust.[2] Do not let the product enter drains.[2]

First Aid Measures:

- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.

Disposal Procedures

The primary method for the disposal of **2,6-Bis(bromomethyl)pyridine** is to offer surplus and non-recyclable solutions to a licensed disposal company. Waste must be disposed of in

accordance with all applicable federal, state, and local environmental regulations.

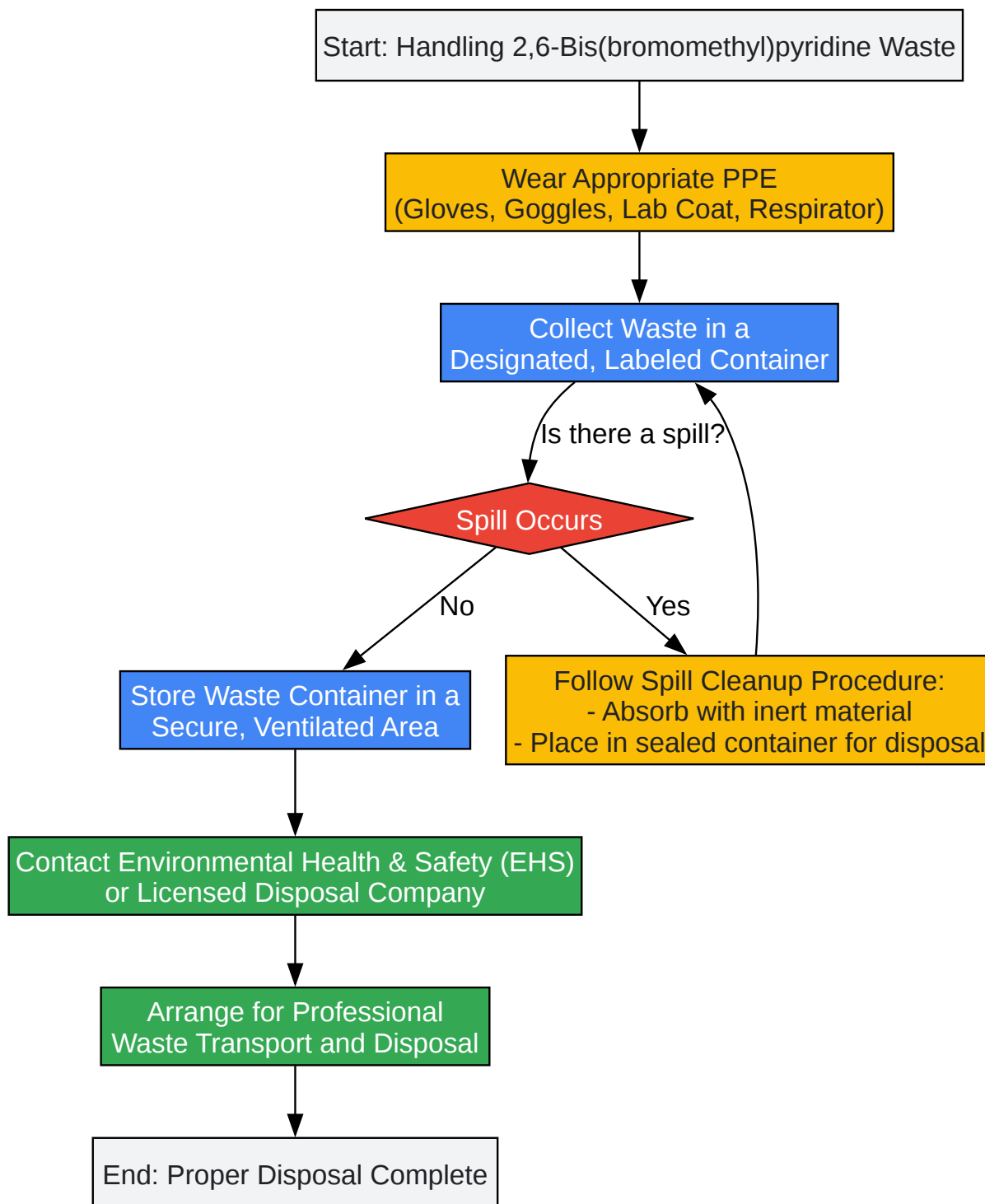
Contaminated packaging should be disposed of as unused product.

Step-by-Step Disposal Protocol:

- Segregation and Collection: Collect waste **2,6-Bis(bromomethyl)pyridine** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, properly labeled, and sealed hazardous waste container.
- Container Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name: "**2,6-Bis(bromomethyl)pyridine**".
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area away from incompatible materials.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Documentation: Maintain a record of the waste generated, including the quantity and date of disposal, as required by your institution and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,6-Bis(bromomethyl)pyridine**.



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Caption: Workflow for the safe disposal of **2,6-Bis(bromomethyl)pyridine**.

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References

- 1. 2,6-Bis(bromomethyl)pyridine | C₇H₇Br₂N | CID 603610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. angenechemical.com [angenechemical.com]
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